

An In-Depth Technical Guide on the Toxicological Profile of Direct Blue 67

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Compound of Interest

Compound Name: Direct blue 67

Cat. No.: B1217340

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Executive Summary

Direct Blue 67 (C.I. 27925; CAS No. 3354-97-0) is a disazo dye utilized in the textile, paper, and leather industries.[1] This technical guide provides a comprehensive review of the publicly available toxicological data for **Direct Blue 67**. A thorough search of scientific literature and safety data repositories reveals a significant lack of specific quantitative toxicological studies on this particular dye. Safety Data Sheets (SDS) for **Direct Blue 67** explicitly state "no data available" for critical toxicological endpoints, including acute toxicity, carcinogenicity, and ecotoxicity.[2]

In the absence of direct data, this guide addresses the toxicological concerns associated with the chemical class of azo dyes. The primary concern is the potential for metabolic reduction of the azo linkages to form aromatic amines, which can be carcinogenic. This guide also outlines general experimental protocols relevant to the toxicological assessment of such dyes.

Chemical and Physical Properties

Property	Value
CAS Number	3354-97-0
C.I. Number	27925
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃
Molecular Weight	859.75 g/mol
Synonyms	Direct Fast Blue 3RL, C.I. Direct Blue 67, B-67
Physical Form	Bluish-Red Powder
Solubility	Good solubility in water

Source:[1]

Toxicological Data for Direct Blue 67

A comprehensive review of available literature and safety data reveals a notable absence of specific toxicological studies for **Direct Blue 67**. The Safety Data Sheet for **Direct Blue 67** indicates that no data is available for the following critical endpoints[2]:

- Acute toxicity (oral, dermal, inhalation)
- Skin corrosion/irritation
- Serious eye damage/irritation
- Respiratory or skin sensitization
- Germ cell mutagenicity
- Carcinogenicity
- Reproductive toxicity
- Specific target organ toxicity (single and repeated exposure)
- Aspiration hazard

Ecotoxicological Data

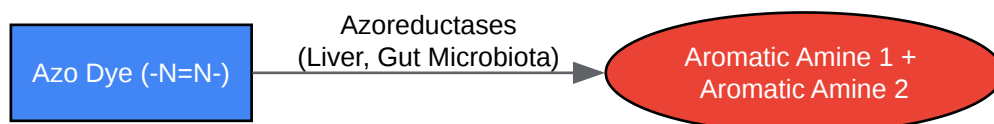
Similarly, there is a lack of available data on the ecotoxicological effects of **Direct Blue 67**. The SDS reports "no data available" for toxicity to fish, persistence and degradability, bioaccumulative potential, and mobility in soil.[2]

General Toxicological Concerns for Azo Dyes

While specific data for **Direct Blue 67** is unavailable, it is crucial to consider the well-established toxicological profile of the broader class of azo dyes. A primary concern is their metabolism within the body. Azo dyes can undergo reductive cleavage of the azo bond ($-N=N-$), a reaction catalyzed by azoreductase enzymes present in the liver and intestinal microflora. This process can release the constituent aromatic amines.[1] The carcinogenicity of some aromatic amines is a significant health concern.

Metabolic Pathway of Azo Dyes

The metabolic activation of azo dyes is a critical step in their potential toxicity. The following diagram illustrates the general pathway for the reductive cleavage of an azo dye into its component aromatic amines.



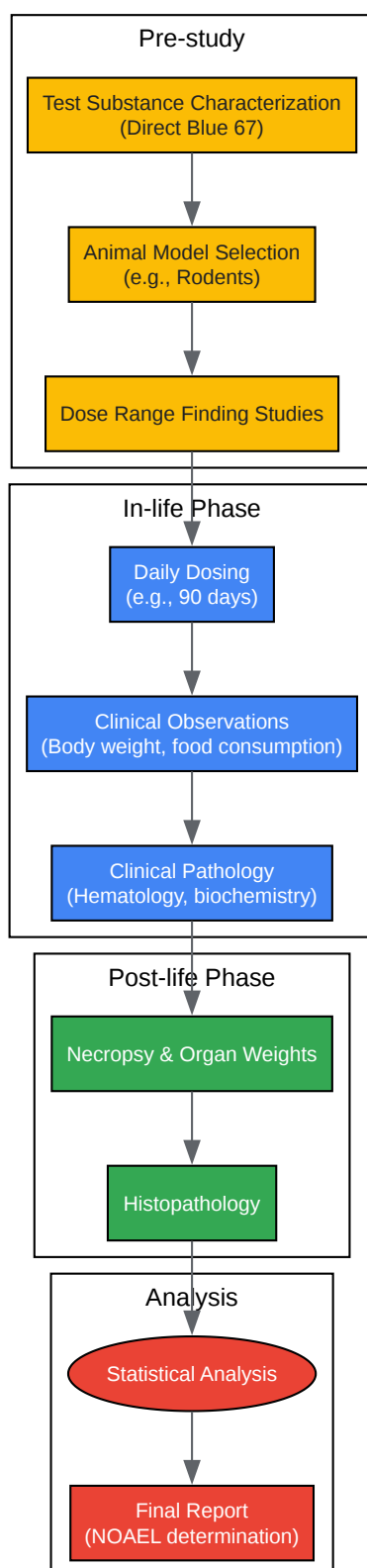
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General metabolic pathway of azo dyes.

Standard Experimental Protocols for Toxicological Assessment

The toxicological evaluation of a substance like **Direct Blue 67** would typically involve a battery of standardized tests. The following workflow represents a general approach for a subchronic toxicity study, a common requirement for assessing the safety of industrial chemicals.

Experimental Workflow for a Subchronic Toxicity Study



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Typical experimental workflow for a subchronic toxicity study.

Conclusion

There is a significant data gap in the toxicological profile of **Direct Blue 67**. No publicly available studies detail its acute or chronic toxicity, genotoxicity, or carcinogenicity. Based on its chemical structure as a disazo dye, a primary toxicological concern is the potential for metabolic conversion to aromatic amines, which may pose a carcinogenic risk. Any future research or risk assessment of **Direct Blue 67** should prioritize in vivo and in vitro studies to address these data gaps, including assays for mutagenicity (e.g., Ames test) and carcinogenicity bioassays in rodent models. Until such data becomes available, **Direct Blue 67** should be handled with the caution appropriate for a chemical with an uncharacterized toxicological profile, and exposure should be minimized.

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References

- 1. CAS 3354-97-0: Direct Blue 67 | CymitQuimica [cymitquimica.com]
- 2. echemi.com [echemi.com]
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